

# Faltan-d4: An Overview of its Chemical Properties

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## Compound of Interest

Compound Name: **Faltan-d4**  
Cat. No.: **B590166**

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**Faltan-d4**, a deuterated analog of the fungicide Faltan (also known as Folpet), is primarily utilized as an internal standard in analytical and research settings for the quantification of its non-deuterated counterpart. This guide provides its key chemical identifiers.

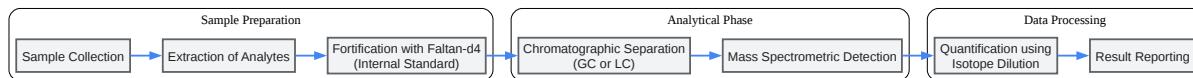
## Chemical Identity and Properties

The fundamental chemical information for **Faltan-d4** is detailed below, providing researchers with essential data for its application.

Identifier	Value	Reference
CAS Number	1327204-12-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	300.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>9</sub> D <sub>4</sub> Cl <sub>3</sub> NO <sub>2</sub> S	<a href="#">[6]</a>
Synonyms	Folpet-d4, 2-(Trichloromethylsulfanyl)isoindole-d4-1,3-dione, N-(Trichloromethylthio)phthalimid e-d4	<a href="#">[2]</a> <a href="#">[3]</a>

## General Experimental Workflow for Detection

While specific experimental protocols for **Faltan-d4** are application-dependent, a general workflow for its use as an internal standard in chromatography-mass spectrometry (GC-MS or LC-MS) is outlined below. This process is typical for the quantification of pesticides in various matrices.



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A generalized workflow for the use of **Faltan-d4** as an internal standard.

Due to the specific nature of **Faltan-d4** as a deuterated internal standard, detailed signaling pathway information is not applicable. Its primary role is in analytical chemistry rather than as a biologically active agent in experimental systems. The mechanism of action of its non-deuterated counterpart, Faltan, involves the inhibition of fungal growth through non-specific thiol reactivity.

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## References

- 1. Folpet-d4 | CAS 1327204-12-5 | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
- 2. Folpet-d4 PESTANAL , analytical standard 1327204-12-5 [[sigmaaldrich.com](http://sigmaaldrich.com)]
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